

# Application Notes and Protocols for Renin FRET Substrate I

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Compound of Interest		
Compound Name:	Renin FRET Substrate I	
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These application notes provide a comprehensive guide for the utilization of **Renin FRET Substrate I**, a fluorogenic substrate for human renin. This document outlines the principles of the assay, detailed experimental protocols for measuring renin activity and screening for inhibitors, and data analysis guidelines.

## Introduction

Renin is an aspartyl protease that plays a critical role in the renin-angiotensin system (RAS), a hormonal cascade that regulates blood pressure and fluid balance.[1][2][3] It is the rate-limiting enzyme, cleaving angiotensinogen to form angiotensin I.[1][2] Due to its central role in hypertension, renin is a key target for drug discovery.[2][4]

Renin FRET Substrate I is a peptide-based substrate designed to mimic the cleavage site of human angiotensinogen.[5] The peptide is labeled with a fluorophore and a quencher molecule. In its intact state, the quencher suppresses the fluorescence of the fluorophore through Förster Resonance Energy Transfer (FRET). Upon cleavage by renin at the specific Leu-Val bond, the fluorophore and quencher are separated, leading to a measurable increase in fluorescence intensity.[1][4][6] This direct relationship between enzyme activity and fluorescence signal allows for a continuous and sensitive assay suitable for high-throughput screening.[1][4]

## **Product Information**

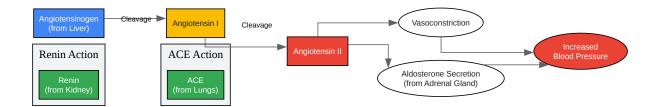


Property	Description
Substrate Type	Fluorogenic FRET peptide
Target Enzyme	Human Renin
Cleavage Site	Leucine-Valine bond
Typical FRET Pairs	EDANS/DABCYL, 5-FAM/QXL™ 520, TF3/TQ3
Formulation	Lyophilized powder
Storage	Store at -20°C, protected from light.[7]

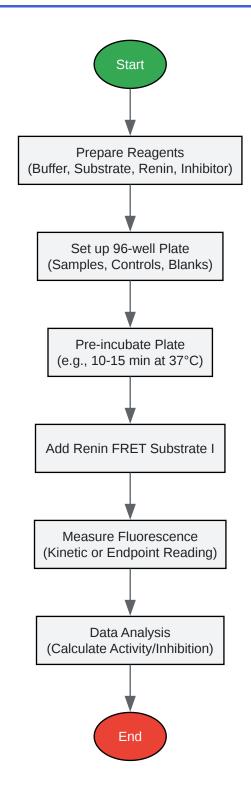
# **Signaling Pathway**

The following diagram illustrates the role of renin in the Renin-Angiotensin System (RAS).









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